

# 4-Bromoquinoline molecular structure and weight

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## Compound of Interest

Compound Name: **4-Bromoquinoline**

Cat. No.: **B050189**

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An In-depth Technical Guide to **4-Bromoquinoline**: Molecular Structure, Properties, and Synthesis

## Abstract

**4-Bromoquinoline** is a halogenated aromatic heterocycle that serves as a crucial building block in medicinal chemistry and organic synthesis. Its quinoline core is a privileged structure found in numerous biologically active compounds. The presence of a bromine atom at the 4-position provides a reactive handle for further functionalization through various cross-coupling and substitution reactions. This document provides a detailed overview of the molecular structure, physicochemical properties, and established experimental protocols for the synthesis of **4-Bromoquinoline**, tailored for researchers, scientists, and professionals in drug development.

## Molecular Structure and Physicochemical Properties

**4-Bromoquinoline** is characterized by a bicyclic aromatic system where a benzene ring is fused to a pyridine ring, with a bromine atom substituted at the C4 position. Its chemical formula is  $C_9H_6BrN$ .<sup>[1][2]</sup> The key properties of **4-Bromoquinoline** are summarized in the table below.

## Table 1: Physicochemical Properties of 4-Bromoquinoline

Property	Value	Reference
Molecular Formula	C <sub>9</sub> H <sub>6</sub> BrN	<a href="#">[1]</a> <a href="#">[3]</a>
Molecular Weight	208.05 g/mol	<a href="#">[2]</a>
CAS Number	3964-04-3	
Appearance	Yellow to light brown solid	<a href="#">[4]</a> <a href="#">[5]</a>
Melting Point	29-34 °C	<a href="#">[6]</a>
Boiling Point	295.911 °C at 760 mmHg	<a href="#">[3]</a> <a href="#">[6]</a>
Density	1.565 g/cm <sup>3</sup>	<a href="#">[3]</a> <a href="#">[6]</a>
Flash Point	> 110 °C (> 230 °F)	
Solubility	Soluble in organic solvents like ethanol and dichloromethane; limited solubility in water. <a href="#">[5]</a>	
SMILES String	Brc1ccncc2ccccc12	<a href="#">[2]</a>
InChI Key	SUXIPCHEUMEUSV-UHFFFAOYSA-N	<a href="#">[2]</a>

The molecular structure of **4-Bromoquinoline** is depicted in the diagram below.

Caption: Molecular structure of **4-Bromoquinoline** (C<sub>9</sub>H<sub>6</sub>BrN).

## Experimental Protocols: Synthesis of 4-Bromoquinoline

**4-Bromoquinoline** is typically synthesized from 4-hydroxyquinoline (also known as quinolin-4-ol). Several methods exist, with a common and effective approach involving the use of phosphorus tribromide (PBr<sub>3</sub>).[\[7\]](#) An alternative synthesis uses hydrobromic acid.[\[8\]](#)

## Protocol 2.1: Synthesis from 4-Hydroxyquinoline using PBr<sub>3</sub>

This protocol details the synthesis of **4-bromoquinoline** from quinolin-4-ol using phosphorus tribromide in a non-protic solvent.[7]

### Materials:

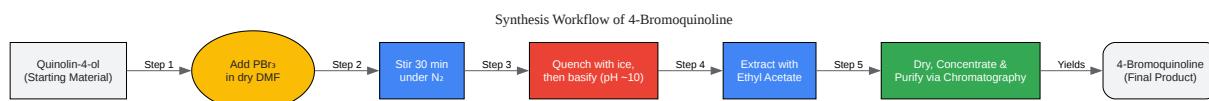
- Quinolin-4-ol (4.00 g, 27.6 mmol)
- Phosphorus tribromide (PBr<sub>3</sub>) (7.61 g, 28.2 mmol)
- Anhydrous N,N-dimethylformamide (DMF) (30 mL)
- Ethyl acetate
- Saturated sodium bicarbonate solution
- Anhydrous sodium sulfate
- Ice

### Procedure:

- To a stirred solution of quinolin-4-ol in dry DMF, slowly add phosphorus tribromide dropwise over 10 minutes under a nitrogen atmosphere. The mixture will form a reddish suspension.[7]
- Stir the suspension for 30 minutes under nitrogen. Monitor the reaction's completion using thin-layer chromatography (TLC).[7]
- Once the starting material is consumed, quench the reaction by pouring it into ice and stir for an additional 30 minutes.[7]
- Basify the mixture to a pH of approximately 10 using a saturated sodium bicarbonate solution.[4][7]
- Extract the aqueous mixture with ethyl acetate (2 x 100 mL).[4][7]

- Combine the organic phases, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.[4][7]
- Purify the crude product by silica gel column chromatography, eluting with a gradient of dichloromethane/methanol (0% to 10%) to yield **4-bromoquinoline** as a yellow solid (Expected yield: ~88%).[4][7]

The logical workflow for this synthesis is outlined in the diagram below.



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Caption: Experimental workflow for the synthesis of **4-Bromoquinoline**.

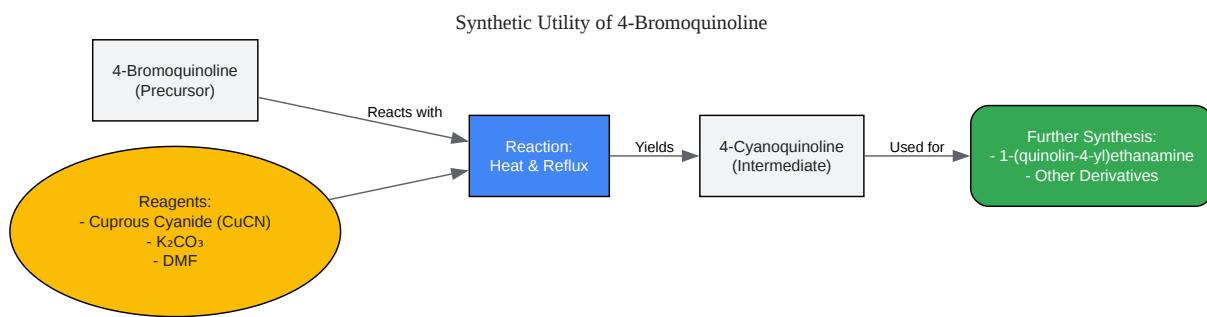
## Applications in Research and Drug Development

**4-Bromoquinoline** is a versatile intermediate in the synthesis of a wide array of functionalized quinoline derivatives.[9] Its applications are prominent in the field of medicinal chemistry.

- Pharmaceutical Intermediates: It is a key precursor for preparing compounds with potential therapeutic value, including antimalarial and anticancer agents.[8][10] The quinoline scaffold is central to many approved drugs, and **4-Bromoquinoline** provides an accessible entry point for novel analogue synthesis.[11]
- Signaling Pathway Inhibitors: The compound is used to prepare inhibitors of bone morphogenetic protein (BMP) signaling, a pathway crucial in cellular development and disease.[4]
- Organic Synthesis: In synthetic chemistry, it serves as a building block for more complex molecules. For instance, it can be converted to 4-cyanoquinoline, which is another useful synthetic intermediate.[8]

- Biological Probes: Derivatives of **4-Bromoquinoline** are employed in biological research to investigate the mechanisms of action of quinoline-based compounds and explore their therapeutic potential.[5][10]

The following diagram illustrates a common synthetic application of **4-Bromoquinoline**.



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